

Application Notes and Protocols: Ti_3AlC_2 for Electrical Contacts and High-Temperature Coatings

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ti_3AlC_2

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For Researchers, Scientists, and Materials Development Professionals

This document provides detailed application notes and experimental protocols for the use of Titanium Aluminum Carbide (Ti_3AlC_2), a prominent member of the MAX phase family of materials, in the fields of electrical contacts and high-temperature protective coatings. Its unique combination of metallic and ceramic properties, including excellent electrical and thermal conductivity, good machinability, and superior high-temperature stability and oxidation resistance, makes it a highly promising material for these demanding applications.

Section 1: Ti_3AlC_2 for Electrical Contacts

Ti_3AlC_2 and its composites are being explored as advanced materials for electrical contacts, offering a potential replacement for conventional materials like Ag/CdO. The inherent conductivity of Ti_3AlC_2 , combined with the possibility of creating composites with highly conductive metals like silver and copper, allows for the development of materials with tailored electrical and mechanical properties.

Quantitative Data for Ti_3AlC_2 -Based Electrical Contacts

The following tables summarize key performance data for **Ti3AlC2** and its composites relevant to electrical contact applications.

Table 1: Electrical Properties of **Ti3AlC2** and its Composites

Material Composition	Electrical Resistivity ($\mu\Omega\cdot\text{m}$)	Electrical Conductivity (% IACS*)	Reference(s)
Pure Ti3AlC2	0.35 ± 0.03	~49	[1]
Ag / 5 vol% Ti3AlC2	-	59.5	[2]
Ag / Ti3AlC2	42×10^{-3}	-	[3][4]
Ag / Ti3C2Tx (derived from Ti3AlC2)	30×10^{-3}	-	[3][4]
Ti3AlC2:Cu (1:1 by wt.)	-	75	[5]

*IACS: International Annealed Copper Standard

Table 2: Mechanical Properties of **Ti3AlC2** and its Composites for Electrical Contacts

Material Composition	Microhardness (HV)	Compressive Strength (MPa)	Tensile Strength (MPa)	Reference(s)
Pure Ti3AlC2	4.2 GPa	-	-	[1]
Ag / 5 vol% Ti3AlC2	94.5 ± 0.3	-	220.0	[2]
Ag / Ti3AlC2	-	-	145.52	[4]
Ag / Ti3C2Tx	64	-	32.77	[4]
Ti3AlC2:Cu (1:1 by wt.)	310	573	-	[5]

Experimental Protocols for Ti_3AlC_2 -Based Electrical Contacts

Protocol 1: Synthesis of Ti_3AlC_2 Powder via Molten Salt Synthesis

This protocol describes a method for synthesizing Ti_3AlC_2 powder using a molten salt medium, which facilitates the reaction at lower temperatures compared to solid-state routes.^[5]^[6]^[7]^[8]^[9]

Materials and Equipment:

- Titanium (Ti) powder, Aluminum (Al) powder, and Carbon (C) powder (graphite)
- Sodium Chloride (NaCl) and Potassium Chloride (KCl)
- High-purity alumina crucible
- Tube furnace with a controlled atmosphere (e.g., flowing Argon)
- Ball mill (optional, for precursor homogenization)
- Deionized water
- Filtration setup
- Drying oven

Procedure:

- Precursor Preparation:
 - Weigh the elemental powders of Ti, Al, and C in a stoichiometric molar ratio of 3:1.2:2. An excess of Al is often used to compensate for potential evaporation.
 - For enhanced homogeneity, the powders can be ball-milled. Milling parameters can be varied, for instance, for 10-20 hours at 400-500 rpm.^[10]^[11]
- Molten Salt Mixture:

- Prepare a eutectic mixture of NaCl and KCl (50:50 by weight).
- Mix the precursor powders with the salt mixture. A salt-to-precursor mass ratio of 10:1 is often effective.[\[6\]](#)[\[7\]](#)
- Sintering:
 - Place the mixture in an alumina crucible and load it into a tube furnace.
 - Heat the furnace under a flowing argon atmosphere to the desired temperature. Successful synthesis has been reported at temperatures between 900°C and 1000°C.[\[6\]](#)[\[7\]](#)
 - Hold at the sintering temperature for a specified duration. For example, 10 hours at 900°C, 5 hours at 950°C, or 2 hours at 1000°C.[\[6\]](#)[\[7\]](#)
 - Cool the furnace to room temperature.
- Purification:
 - Crush the sintered product.
 - Wash the crushed powder repeatedly with hot deionized water to dissolve the NaCl-KCl salt.
 - Filter the suspension to collect the **Ti₃AlC₂** powder.
 - Dry the powder in an oven.

Protocol 2: Fabrication of Ag/**Ti₃AlC₂** Electrical Contacts by Powder Metallurgy

This protocol outlines the fabrication of Silver/**Ti₃AlC₂** composite electrical contacts using a powder metallurgy route.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[12\]](#)

Materials and Equipment:

- **Ti₃AlC₂** powder (synthesized as per Protocol 1 or commercially sourced)
- Silver (Ag) powder

- Ball mill or powder mixer
- Hydraulic press with a die
- Sintering furnace with a controlled atmosphere (e.g., Argon)

Procedure:

- Powder Mixing:
 - Weigh the Ag and **Ti3AlC2** powders to the desired volume or weight ratio (e.g., Ag with 5 vol% **Ti3AlC2**).[\[2\]](#)
 - Mix the powders thoroughly to ensure a homogeneous distribution. This can be done using a ball mill for a set duration.
- Compaction:
 - Pour the mixed powder into a die.
 - Press the powder at a high pressure (e.g., 100-800 MPa) to form a green compact.[\[2\]](#)
- Sintering:
 - Place the green compact in a sintering furnace.
 - Heat the furnace under a flowing argon atmosphere to a temperature of approximately 700°C to 950°C.[\[2\]](#)[\[3\]](#)
 - Hold at the sintering temperature for a duration of 1 to 2 hours.[\[2\]](#)[\[3\]](#)
 - Cool the furnace to room temperature.



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Fig. 1: Experimental workflow for **Ti3AlC2** electrical contacts.

Section 2: Ti3AlC2 for High-Temperature Coatings

The excellent oxidation and corrosion resistance of **Ti3AlC2** at elevated temperatures makes it a prime candidate for protective coatings in harsh environments, such as in aerospace and power generation industries.

Quantitative Data for Ti3AlC2 High-Temperature Coatings

Table 3: High-Temperature Properties of **Ti3AlC2** Coatings

Property	Value	Test Conditions	Reference(s)
Oxidation Resistance	Forms a stable, protective Al ₂ O ₃ layer	> 1000°C in air	[13]
Thermal Stability	Stable up to ~1250°C in inert atmosphere	Ar-10vol.%CO	[14]
Wear Rate (TiC/Ti3AlC2-Co coating)	Lower than TiC-Co and TiC-Ni cermets	600°C	[15]

Experimental Protocols for Ti3AlC2 High-Temperature Coatings

Protocol 3: Substrate Preparation for Thermal Spraying

Proper substrate preparation is critical for the adhesion and performance of thermally sprayed coatings.[15][16][17][18][19]

Materials and Equipment:

- Substrate material (e.g., stainless steel, superalloys)

- Degreasing solvent (e.g., acetone, ethanol)
- Grit blasting equipment
- Abrasive grit (e.g., alumina, silicon carbide)
- Compressed air source

Procedure:

- Degreasing: Thoroughly clean the substrate surface with a suitable solvent to remove any oil, grease, or other contaminants.
- Grit Blasting: Roughen the surface by grit blasting. This creates a profile that enhances the mechanical interlocking of the coating.
- Cleaning: After grit blasting, use clean, dry compressed air to remove any residual dust and abrasive particles from the surface. The coating should be applied as soon as possible after preparation to prevent re-oxidation of the surface.

Protocol 4: Deposition of **Ti₃AlC₂** Coatings by Atmospheric Plasma Spraying (APS)

APS is a versatile technique for depositing thick, protective coatings of **Ti₃AlC₂**.^{[1][20][21][22][23]}

Materials and Equipment:

- **Ti₃AlC₂** powder (sieved to an appropriate particle size range)
- Atmospheric plasma spray system
- Plasma gases (e.g., Argon, Hydrogen, Nitrogen)
- Prepared substrate

Procedure:

- Parameter Setup:

- Mount the prepared substrate in the spray chamber.
- Set the plasma spray parameters. These can vary significantly depending on the equipment and desired coating properties. Typical parameters are provided in Table 4.
- Spraying:
 - Ignite the plasma torch and allow it to stabilize.
 - Introduce the **Ti₃AlC₂** powder into the plasma jet at a controlled feed rate.
 - Move the plasma torch relative to the substrate to build up the coating to the desired thickness.
- Cooling: Allow the coated component to cool in a controlled manner.

Table 4: Typical Atmospheric Plasma Spraying Parameters for Ceramic Coatings

Parameter	Typical Range
Plasma Gas 1 (e.g., Ar) Flow Rate	30-60 L/min
Plasma Gas 2 (e.g., H ₂ or N ₂) Flow Rate	5-15 L/min
Current	500-700 A
Voltage	30-50 V
Powder Feed Rate	20-40 g/min
Spray Distance	100-170 mm

Protocol 5: Deposition of **Ti₃AlC₂** Coatings by Filtered Cathodic Vacuum Arc (FCVA) and Post-Annealing

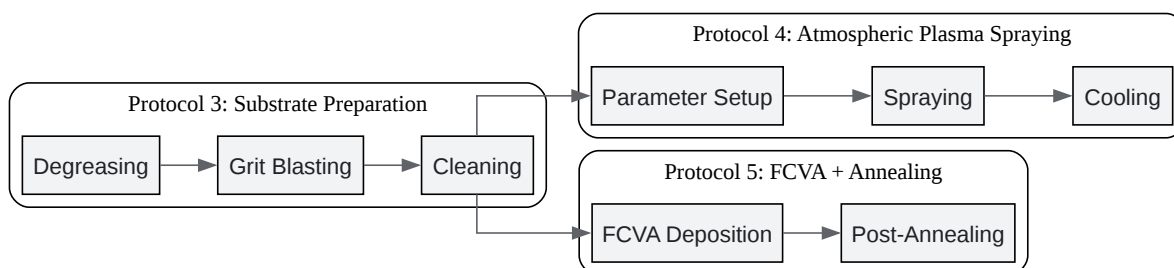
This two-step method involves depositing an amorphous Ti-Al-C film at room temperature followed by a high-temperature anneal to crystallize the **Ti₃AlC₂** phase. This can produce dense and well-adhered coatings.[\[24\]](#)[\[25\]](#)[\[26\]](#)

Materials and Equipment:

- Filtered Cathodic Vacuum Arc (FCVA) deposition system
- High-purity Ti and Al cathodes
- Reactive gas (e.g., Acetylene - C₂H₂)
- High-vacuum annealing furnace

Procedure:

- Deposition:
 - Mount the prepared substrate in the FCVA chamber.
 - Evacuate the chamber to a high vacuum.
 - Deposit a Ti-Al-C film by co-sputtering from Ti and Al cathodes in the presence of a controlled flow of C₂H₂ gas.
- Post-Annealing:
 - Transfer the coated substrate to a vacuum furnace.
 - Anneal the coating at a temperature between 600°C and 800°C for approximately 1 hour to crystallize the **Ti₃AlC₂** phase.^{[24][26]} A controlled heating and cooling rate is recommended.



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*Fig. 2: Experimental workflow for **Ti3AlC2** high-temperature coatings.*

Section 3: Standardized Testing Protocols

Protocol 6: High-Temperature Oxidation Testing

This protocol is based on the principles outlined in ASTM D2485 for evaluating coatings at high temperatures.[\[27\]](#)[\[28\]](#)

Procedure:

- **Sample Preparation:** Prepare coated specimens of a standardized size.
- **Exposure:** Place the specimens in a high-temperature furnace in an air atmosphere.
- **Heating Cycle:** Heat the furnace to the desired test temperature (e.g., 1000°C - 1400°C) and hold for a specified duration. For cyclic testing, the samples are repeatedly heated and cooled.
- **Analysis:** After exposure, evaluate the samples for:
 - Weight change (gravimetric analysis).
 - Visual inspection for cracking, spalling, and discoloration.
 - Microstructural analysis (e.g., using SEM) to examine the oxide scale formation.
 - Phase analysis (e.g., using XRD) to identify the composition of the oxide layer.

Protocol 7: Wear Testing (Pin-on-Disk)

This protocol follows the ASTM G99 standard for pin-on-disk wear testing.[\[29\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#)

Procedure:

- **Sample Preparation:** A pin or ball is prepared as one part of the friction couple, and the coated substrate serves as the disk.

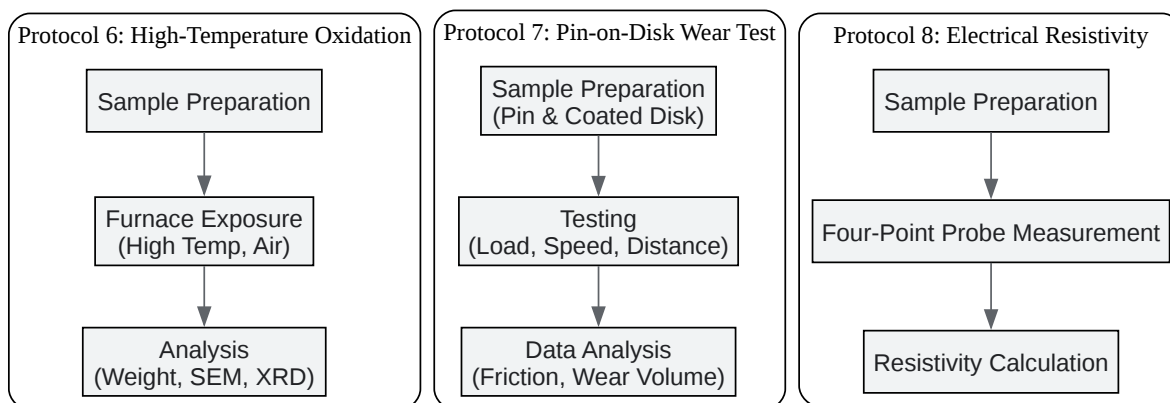
- **Test Setup:** The pin is brought into contact with the coated disk under a specified normal load.
- **Testing:** The disk is rotated at a constant speed for a set number of cycles or a specific sliding distance.
- **Data Acquisition:** During the test, the frictional force is continuously measured to determine the coefficient of friction.
- **Analysis:** After the test, the wear on both the pin and the disk is quantified. This can be done by measuring the volume of material lost, typically through profilometry of the wear track on the disk and microscopic analysis of the wear scar on the pin.

Protocol 8: Electrical Resistivity Measurement

The four-point probe method is a standard technique for accurately measuring the electrical resistivity of conductive materials.[\[24\]](#)[\[33\]](#)[\[34\]](#)[\[35\]](#)[\[36\]](#)

Procedure:

- **Sample Preparation:** Prepare a sample of the **Ti3AlC2** composite with a well-defined geometry.
- **Probe Configuration:** A four-point probe head, consisting of four equally spaced, co-linear probes, is brought into contact with the sample surface.
- **Measurement:** A constant current is passed through the two outer probes, and the voltage is measured between the two inner probes.
- **Calculation:** The volume resistivity (ρ) is calculated using the measured current (I), voltage (V), and a geometric correction factor that depends on the probe spacing and the sample dimensions.



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Fig. 3: Overview of standardized testing protocols.

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